

Octyl Gallate: Solubility & Stock Solution Preparation

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Compound Focus: Octyl Gallate

CAS No.: 1034-01-1

Cat. No.: S571920

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Core Solubility Data in DMSO

Source	Reported Solubility in DMSO	Molar Concentration (approx.)	Notes
MedChemExpress [1]	125 mg/mL	442.74 mM	Handling instructions recommend using newly opened DMSO due to its hygroscopic nature.
Selleck Chemicals [2]	56 mg/mL	198.34 mM	Selleck notes that slight batch-to-batch solubility variations are normal.

Standard Protocol for Preparing 100 mM Stock Solution

- Calculation:** To prepare 1 mL of a 100 mM stock solution, you will need $(0.1 \text{ mmol/L} * 0.001 \text{ L}) * 282.33 \text{ g/mol} = \mathbf{28.23 \text{ mg}}$ of **octyl gallate**.
- Weighing:** Accurately weigh 28.23 mg of **octyl gallate** powder.
- Dissolution:** Transfer the powder to a 1 mL volumetric vial. Add anhydrous DMSO to a final volume of 1 mL.
- Mixing:** Vortex or sonicate the mixture briefly to ensure complete dissolution, resulting in a clear solution.

- **Aliquoting and Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at **-20°C for one month or -80°C for six months** [1].

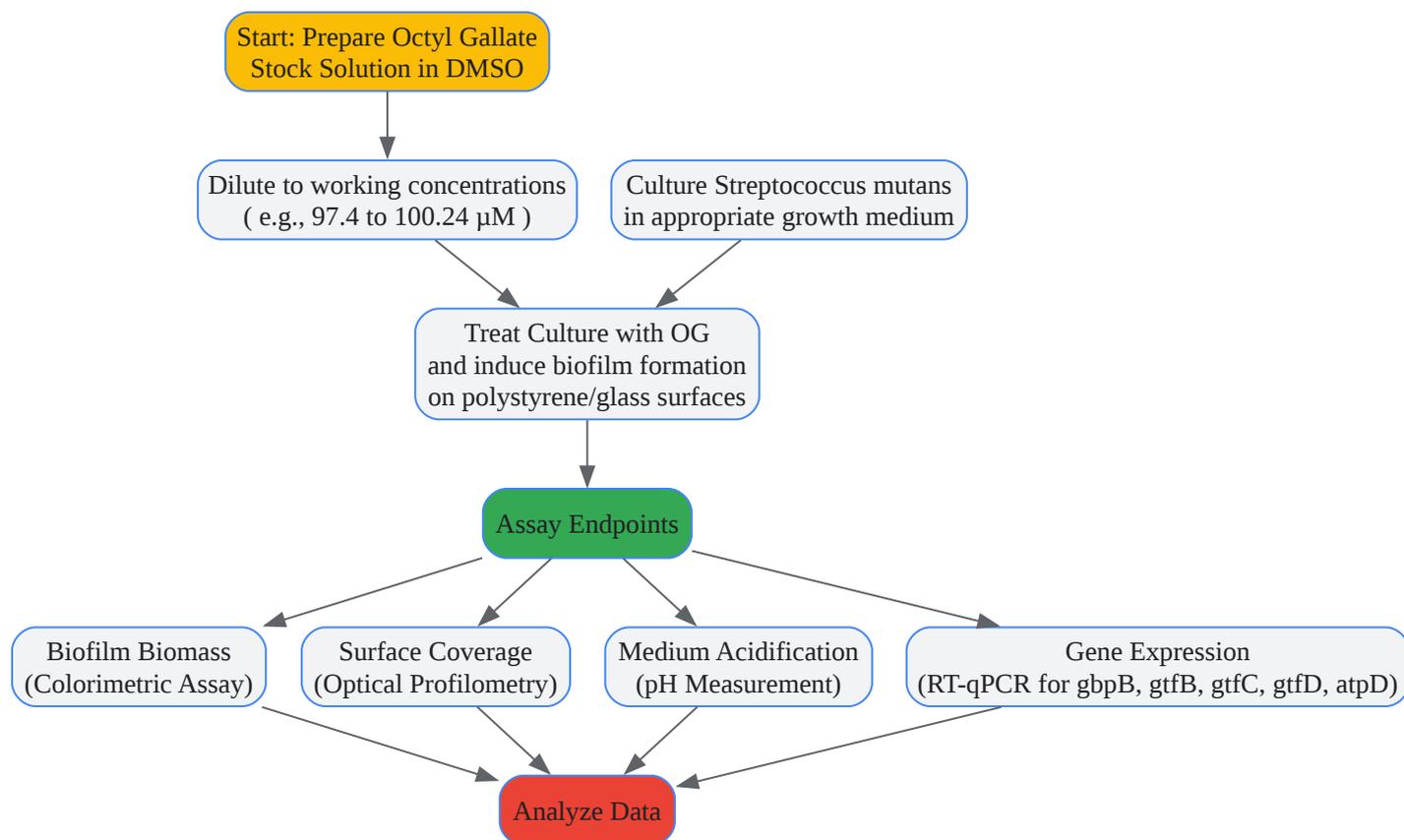
Experimental Applications & Protocols

The following table summarizes a key experimental study utilizing **octyl gallate**, which can serve as a reference for your own work.

Research Area	Key Findings & Applicable Concentrations	Experimental Model
Antibiofilm Research [3]	MIC: 97 µg/mL (343.5 µM). Biofilm Inhibition: Concentrations of 99.53-100.24 µM inhibited biofilm formation by 100%. Gene Expression: Significantly reduced expression of biofilm-related genes (<i>gbpB</i> , <i>gtfC</i> , <i>gtfD</i> , <i>atpD</i>).	<i>Streptococcus mutans</i>

Detailed Experimental Workflow: Antibiofilm Activity

The diagram below outlines the key steps from the referenced study for evaluating the antibiofilm effects of **octyl gallate** against *S. mutans* [3]:



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Frequently Asked Questions & Troubleshooting

Q1: Why is there a discrepancy in the reported solubility of octyl gallate in DMSO between different suppliers? Small variations in solubility values between commercial suppliers are normal and can occur due to several factors, including differences in the purity of the compound batch, the water content of the DMSO used for testing (DMSO is hygroscopic), and slight methodological differences in the solubility determination assays [2]. The key takeaway is that **octyl gallate** is highly soluble in DMSO at the concentrations typically used for preparing 10-100 mM stock solutions.

Q2: My stock solution precipitated after storage. What should I do? A: Precipitation can occur if the solution has been subjected to temperature fluctuations or if the initial concentration is very high.

- **First step:** Warm the vial to room temperature and vortex it thoroughly. A brief sonication in a warm water bath (below 40°C) can help redissolve the crystals.
- **Prevention:** Always aliquot stock solutions and avoid repeated freeze-thaw cycles. Ensure the DMSO used is fresh and anhydrous.

Q3: How do I confirm the concentration of my octyl gallate stock solution? While a direct protocol wasn't in the search results, a common laboratory method is spectrophotometry. You would need to consult the specific molecular absorbance coefficient for **octyl gallate** or establish a standard curve using known concentrations of the compound to verify your stock solution's concentration based on its absorbance.

Q4: Are there alternatives to DMSO for solubilizing octyl gallate? The search results indicate that **octyl gallate** has poor water solubility [4] [5]. For specific applications like creating lipid-soluble antioxidant mixtures, it can be dissolved in other organic solvents like ethanol or in vegetable oil-based carriers [6]. However, for most *in vitro* biological assays where a sterile, water-miscible stock is needed, DMSO remains the most practical and widely used solvent.

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References

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